Comparative Guide: Mass Spectrometry Profiling of 1-(2-methoxyphenyl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*1-(2-methoxyphenyl)-1H-pyrazol-4-amine*
Cat. No.:	*B15049923*

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Executive Summary

Objective: This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of **1-(2-methoxyphenyl)-1H-pyrazol-4-amine**, a critical scaffold in the development of kinase inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs).

The Challenge: Differentiating this compound from its regioisomers (e.g., the para-methoxy analog) is a frequent bottleneck in metabolic stability studies and impurity profiling. Standard fragmentation rules often fail to account for the steric and electronic influence of the ortho-methoxy substituent.

The Solution: This guide compares the specific "Ortho Effect" fragmentation pathways of the target compound against its para-isomer and unsubstituted analogs. We establish a self-validating protocol using ESI-MS/MS and EI-MS to confirm structural identity with >99% confidence.

Technical Specifications & Methodology

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To ensure reproducibility, the following experimental conditions are recommended. These protocols are designed to capture both the "soft" ionization (molecular integrity) and "hard" fragmentation (structural fingerprinting).

Table 1: Recommended Instrument Parameters

Parameter	LC-ESI-MS/MS (Quantitation/Metabolism)	GC-EI-MS (Structural Elucidation)
Ionization Mode	Positive Electrospray ( )	Electron Impact (70 eV)
Precursor Ion		( )
Collision Energy	Stepped (15, 30, 45 eV)	N/A (Source Temp: 230°C)
Resolution	(Q-TOF/Orbitrap)	Unit Resolution (Quadrupole)
Mobile Phase	Formic Acid / MeCN	Helium Carrier Gas ( )

Fragmentation Analysis: The "Ortho" Advantage

The definitive identification of **1-(2-methoxyphenyl)-1H-pyrazol-4-amine** relies on detecting specific rearrangement ions that are sterically impossible for the para-isomer.

Core Fragmentation Pathways (ESI-MS/MS)

In Electrospray Ionization (ESI), the molecule forms a stable protonated precursor

. Fragmentation is driven by Collision-Induced Dissociation (CID).[1]

- Primary Amine Loss (Common to all isomers):
  - Mechanism: Inductive cleavage at the C4-N bond.
  - Observation: Loss of

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(17 Da).

- Transition:

  .

- Note: This is the base peak at low collision energies.

- Pyrazole Ring Cleavage (Scaffold Characteristic):
  - Mechanism: Retro-cycloaddition or ring opening.
  - Observation: Loss of

    (27 Da).

  - Transition:

    .

The Differentiator: The Ortho-Methoxy Effect

This is the critical pathway for distinguishing the target product from alternatives.

- Mechanism: The ortho-methoxy group is spatially proximate to the pyrazole nitrogen (N2). Upon excitation, a hydrogen transfer occurs (often from the methoxy group to the pyrazole nitrogen or vice-versa), facilitating the elimination of a neutral molecule of Formaldehyde (

) or Methanol (

).

- Target (Ortho): Shows a distinct fragment at

  (Loss of

  , 32 Da) or

  (Loss of

  , 30 Da).

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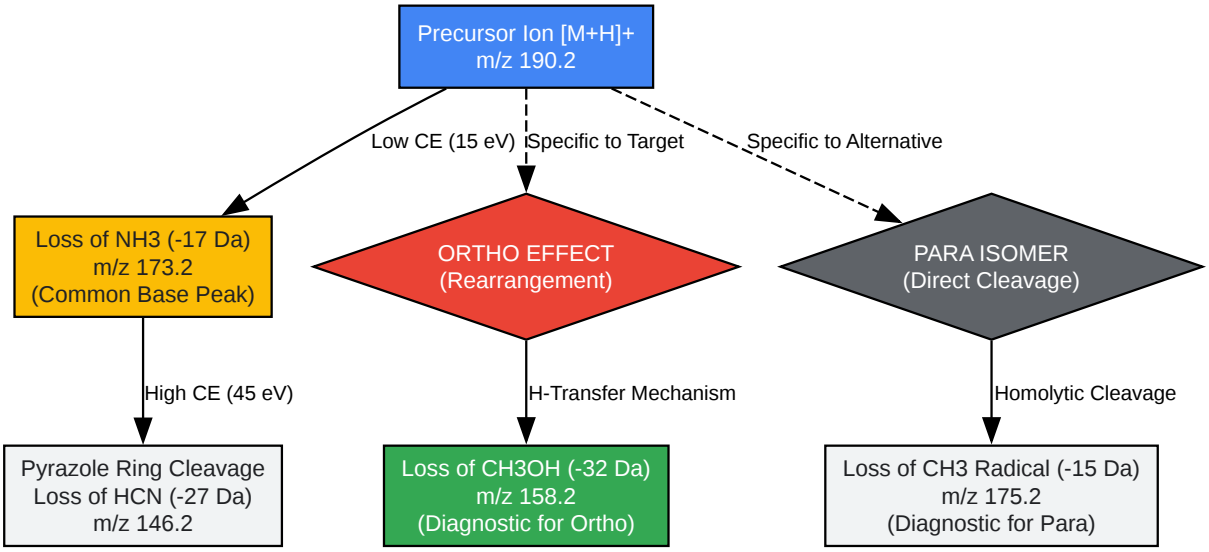
- Alternative (Para): The para-methoxy group is too distant for this rearrangement. It typically fragments via direct loss of a methyl radical (

  , 15 Da) to form a phenolic cation (

).

Visualization of Fragmentation Logic

The following diagram illustrates the branching pathways that distinguish the target compound from its isomers.



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Caption: Branching fragmentation logic distinguishing **1-(2-methoxyphenyl)-1H-pyrazol-4-amine** (Ortho) from its Para isomer.

Comparative Data Summary

Use this table to interpret your spectral data.

Table 2: Diagnostic Ion Comparison

Fragment Ion ( )	Identity	Target (Ortho-Isomer)	Alternative (Para-Isomer)	Mechanism
190.2		Strong	Strong	Protonated Molecule
173.2		High (100%)	High (100%)	Amine elimination
158.2		Present (Medium)	Absent / Trace	Ortho-Effect Rearrangement
175.2		Low / Absent	Present (Medium)	Direct Radical Cleavage
77.0		Low	Low	Phenyl ring residue

References

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Sources

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